

An In-depth Technical Guide to the Solubility of Benzyl Propionate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **benzyl propionate** in water and various organic solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work in areas such as formulation science, analytical chemistry, and toxicology.

Core Topic: Benzyl Propionate Solubility

Benzyl propionate (C₁₀H₁₂O₂) is an ester known for its sweet, fruity aroma, leading to its widespread use in the fragrance and flavor industries. Beyond its sensory characteristics, its solubility profile is a critical parameter for its application and handling in chemical and pharmaceutical contexts. Understanding its behavior in different media is essential for formulation development, purification processes, and environmental fate assessment.

Quantitative Solubility Data

The solubility of **benzyl propionate** varies significantly between aqueous and organic media, reflecting its chemical nature as a moderately nonpolar ester. The following tables summarize the available quantitative data.

Table 1: Solubility of **Benzyl Propionate** in Water



Solvent	Solubility (mg/L)	Temperature (°C)	Source(s)
Water	100 - 742	20 - 25	[1][2]

Table 2: Solubility of Benzyl Propionate in Organic Solvents

Solvent	Solubility	Temperature (°C)	Source(s)
Ethanol	Miscible	Room Temperature	[3]
Ether	Soluble	Not Specified	
Toluene	> 1000 g/L	20	[4]
Dimethylformamide (DMF)	> 1000 g/L	20	[4]
Acetone	200 - 1000 g/L	20	[4]
Acetonitrile	200 - 1000 g/L	20	[4]
Methanol	100 - 200 g/L	20	[4]
Fixed Oils	Soluble	Not Specified	[1][2]
Propylene Glycol	Slightly Soluble	Not Specified	[1][2]
Glycerin	Insoluble	Not Specified	[1][2]
Mineral Oil	Poorly Soluble	Not Specified	[3]

Note: The term "Soluble" indicates a high degree of solubility, though a precise quantitative value was not specified in the cited sources. "Miscible" indicates solubility in all proportions.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for scientific and industrial applications. The following methodologies are based on established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), and are suitable for determining the solubility of **benzyl propionate**.



Method 1: Flask Method for Water Solubility (Adapted from OECD Guideline 105)

This method is a straightforward approach for determining the solubility of a substance in water and is suitable for substances with a solubility of less than 10^{-2} g/L, which can be adapted for the expected solubility range of **benzyl propionate**.

Principle: A surplus of the test substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the dissolved substance is then determined by a suitable analytical method.

Apparatus:

- Constant temperature bath or shaker.
- · Glass flasks with stoppers.
- Centrifuge (if necessary for phase separation).
- Analytical instrumentation (e.g., High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), UV-Vis Spectrophotometer).
- Filtration apparatus (e.g., syringe filters with appropriate membrane material that does not interact with **benzyl propionate**).

Procedure:

- Preparation: Add an excess amount of benzyl propionate to a flask containing deionized water. The excess is crucial to ensure that a saturated solution is formed.
- Equilibration: Seal the flask and place it in a constant temperature bath or shaker set to the desired temperature (e.g., 20°C or 25°C). Agitate the mixture for a sufficient period to reach equilibrium. A preliminary test can determine the time to equilibrium (e.g., 24 to 48 hours).
- Phase Separation: After equilibration, allow the mixture to stand at the constant temperature
 to let undissolved material settle. If necessary, use centrifugation to achieve a clear
 separation of the aqueous phase.



- Sampling: Carefully withdraw an aliquot of the clear, saturated aqueous solution. Filtration
 may be required to remove any remaining suspended particles.
- Analysis: Determine the concentration of benzyl propionate in the aliquot using a validated analytical method (e.g., HPLC with a suitable detector).
- Replicates: The experiment should be performed in at least triplicate to ensure the reliability
 of the results.

Method 2: Visual Method for Solubility in Organic Solvents

For determining the solubility in various organic solvents where higher solubility is expected, a visual method can be employed to determine the approximate solubility or miscibility.

Principle: The test substance is incrementally added to a known volume of the solvent at a constant temperature until it no longer dissolves, or a single phase is observed for miscibility.

Apparatus:

- Calibrated glassware (e.g., graduated cylinders, pipettes).
- Vials or test tubes with closures.
- Vortex mixer or magnetic stirrer.
- Constant temperature bath.

Procedure:

- Solvent Addition: Add a precise volume of the organic solvent to a vial.
- Incremental Addition of Solute: Add a small, known amount of benzyl propionate to the solvent.
- Dissolution: Vigorously mix the contents using a vortex mixer or magnetic stirrer until the solute is completely dissolved. Maintain a constant temperature.

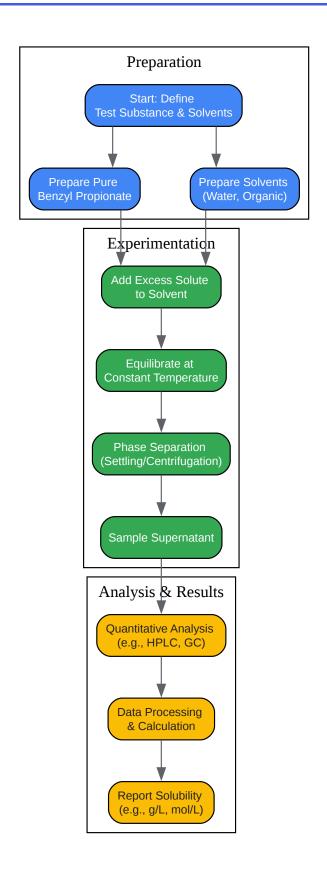


- Observation: Continue adding known amounts of benzyl propionate until a point is reached where it no longer dissolves, and a separate phase (either solid or liquid) persists after thorough mixing.
- Quantification: The solubility is calculated based on the total amount of **benzyl propionate** that dissolved in the known volume of the solvent.
- Miscibility Check: For solvents like ethanol, continue adding benzyl propionate. If no phase separation is observed even at high concentrations, the substances are likely miscible. To confirm miscibility, the experiment can be repeated by adding the solvent to benzyl propionate.

Mandatory Visualizations

The following diagrams illustrate key workflows and relationships relevant to the determination of **benzyl propionate** solubility.

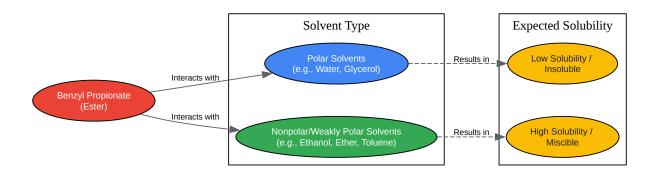




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Caption: Workflow for Quantitative Solubility Determination.





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Caption: Principle of "Like Dissolves Like" for Benzyl Propionate.

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